

Bis-Glyceryl Ascorbate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Glyceryl ascorbate*

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Abstract

Bis-glyceryl ascorbate, a novel water-soluble derivative of ascorbic acid, has emerged as a promising ingredient in cosmetic and dermatological applications. This technical guide provides an in-depth overview of its synthesis, physicochemical properties, and biological activities. By conjugating ascorbic acid with two glycerin molecules, **bis-glyceryl ascorbate** exhibits significantly improved stability against oxidation compared to its parent compound, L-ascorbic acid.[1][2] Its non-ionic nature contributes to enhanced skin permeability.[1] This document details the current understanding of its mechanism of action, including its role as an antioxidant, a promoter of collagen synthesis, and an inhibitor of melanogenesis. Furthermore, this guide provides detailed experimental protocols for the evaluation of these properties and summarizes the available quantitative data to facilitate its application in research and product development.

Introduction

Vitamin C (L-ascorbic acid) is a well-established antioxidant and a critical cofactor in various physiological processes, including collagen synthesis.[3][4] However, its inherent instability in

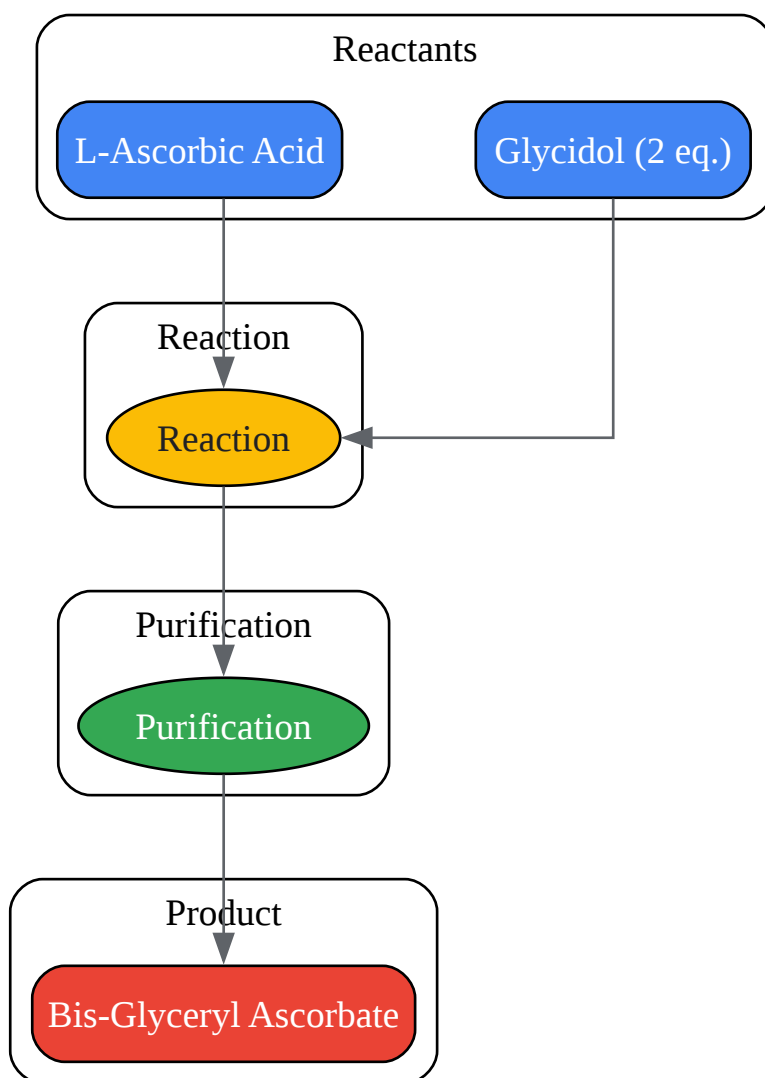
aqueous solutions and susceptibility to oxidation have limited its use in cosmetic and pharmaceutical formulations. To overcome these limitations, various derivatives of ascorbic acid have been developed, including bis-**glyceryl ascorbate**.

Bis-**glyceryl ascorbate**, also known under the trade name Amitose DGA, is a patented vitamin C derivative where ascorbic acid is bound to two glycerin molecules.[5][6] This structural modification imparts several advantageous properties, including enhanced stability and increased skin permeability, making it a superior alternative to traditional ascorbic acid for topical applications.[1] This guide aims to consolidate the available technical information on bis-**glyceryl ascorbate** to support its further investigation and application.

Synthesis of Bis-Glyceryl Ascorbate

While the specific, patented synthesis process from the primary manufacturer, Seiwa Kasei, is proprietary, a plausible synthetic route can be inferred from general organic chemistry principles and existing literature on the synthesis of similar ascorbyl esters. The synthesis likely involves the reaction of L-ascorbic acid with a protected form of glycerol, such as glycidol, under controlled conditions.

Hypothesized Synthesis Workflow



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A simplified workflow for the potential synthesis of bis-**glyceryl ascorbate**.

Physicochemical Properties

Bis-**glyceryl ascorbate** is a water-soluble, non-ionic molecule.[1] Its key physicochemical properties are summarized in the table below. The derivatization with glycerin significantly improves its stability in aqueous solutions and cosmetic formulations.[1][2]

Property	Value	Source
Chemical Name	2,3-bis(2,3-dihydroxypropyl)-L-ascorbic acid	Inferred
INCI Name	Bis-Glyceryl Ascorbate	[5]
CAS Number	1120360-14-6	
Molecular Formula	C ₁₂ H ₂₀ O ₁₀	
Molecular Weight	324.28 g/mol	
Appearance	Colorless to slightly yellowish liquid	[6]
Solubility	Water-soluble	[1]
Ionicity	Non-ionic	[1]
Recommended pH Range	3.0 - 6.0	[6]
Stability	More stable against oxidation than L-ascorbic acid in aqueous solutions.[1][2]	[1][2]

Biological Properties and Mechanism of Action

Bis-**glyceryl ascorbate** retains the beneficial biological activities of vitamin C with enhanced efficacy due to its improved stability and permeability.

Antioxidant Activity

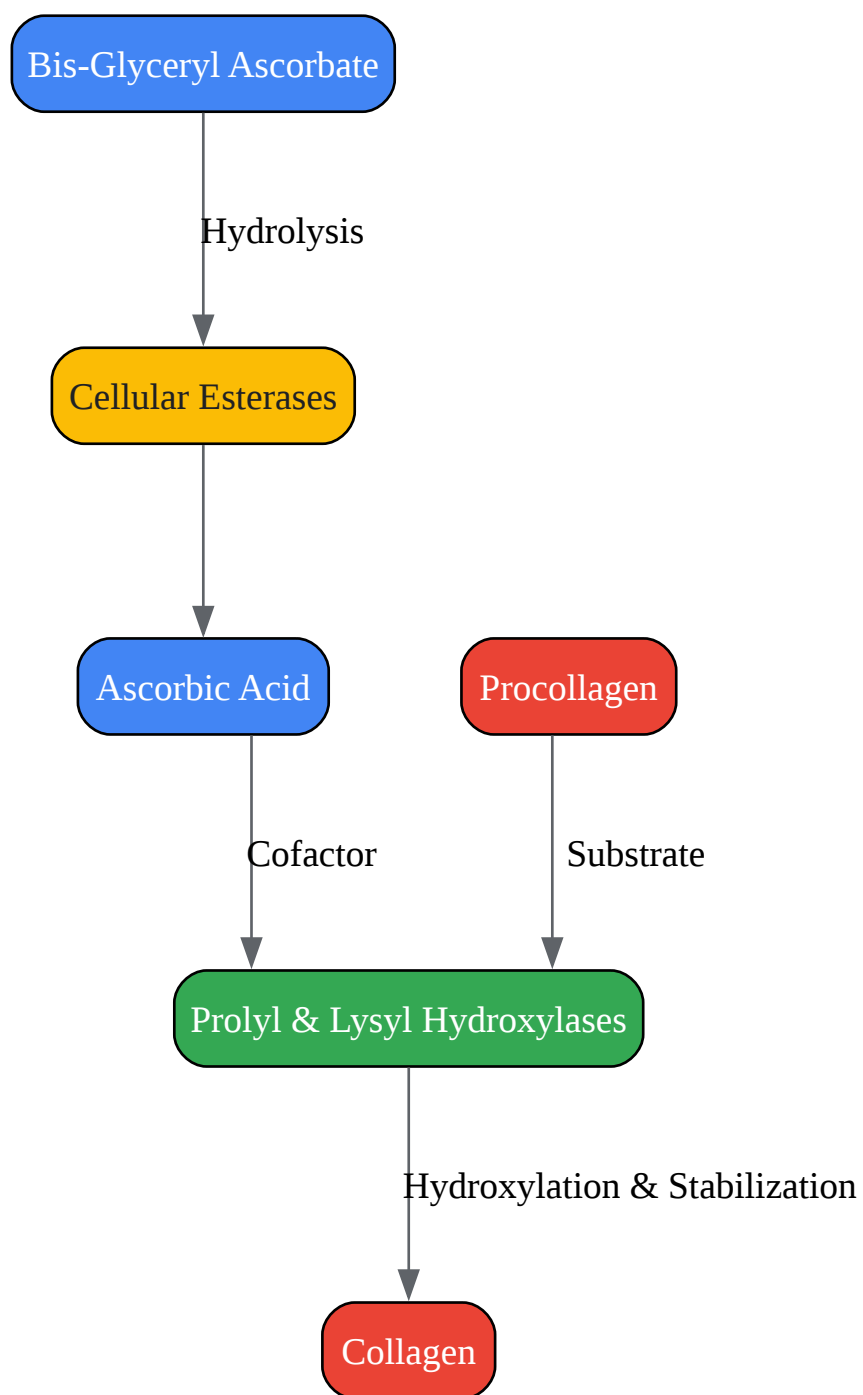
Like ascorbic acid, bis-**glyceryl ascorbate** functions as a potent antioxidant, capable of neutralizing reactive oxygen species (ROS) and protecting cells from oxidative damage. This activity is crucial for mitigating the effects of environmental stressors such as UV radiation and pollution.

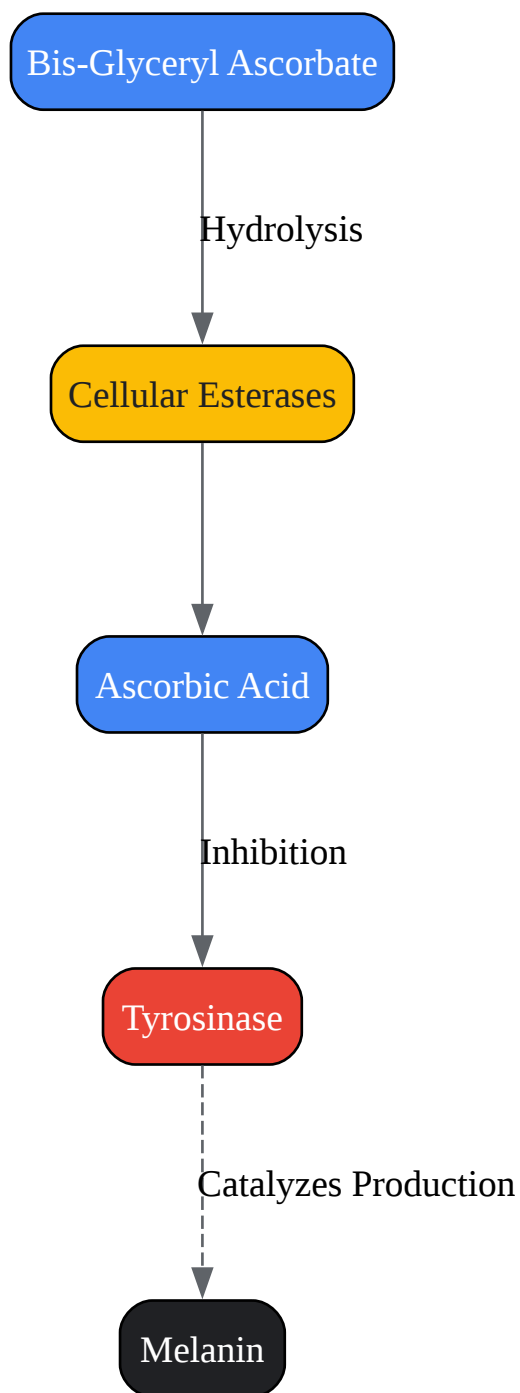
Collagen Synthesis

Ascorbic acid is an essential cofactor for prolyl and lysyl hydroxylases, enzymes critical for the post-translational modification and stabilization of collagen. By providing a stable source of

ascorbic acid to the skin, bis-**glyceryl ascorbate** is reported to enhance collagen production, thereby improving skin elasticity and reducing the appearance of fine lines and wrinkles.[1]

Signaling Pathway for Ascorbic Acid-Mediated Collagen Synthesis





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